

Commercial Suppliers of Dihydroxy Bendamustine-d8

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Compound of Interest

Compound Name: Dihydroxy Bendamustine-d8

Cat. No.: B12408946

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Dihydroxy Bendamustine-d8, a stable isotope-labeled internal standard, is crucial for quantitative analysis in pharmacokinetic and metabolic studies of Bendamustine. Several specialized chemical suppliers offer this compound, often categorized as a research chemical or an impurity standard. Below is a compilation of identified commercial suppliers and their product specifications.

| Supplier | Product Name/Catalogue No. | CAS Number | Molecular Formula | Molecular Weight |
|------------------------------|--|-------------------------------|--|------------------|
| MedchemExpress | Dihydroxy Bendamustine-d8 / HY-143930S | Not specified | Not specified | Not specified |
| Axios Research | Bendamustine Impurity 4-d8 (Dihydroxy Impurity-d8) / AR-B06201 | NA (non-labeled: 109882-30-6) | C ₁₆ H ₁₅ D ₈ N ₃ O ₄ | 329.43 |
| TLC Pharmaceutical Standards | Bendamustine Impurity 4-d8 (Dihydroxy Impurity-d8) / B-4351 | Not specified | C ₁₆ H ₁₅ D ₈ N ₃ O ₄ | 329.43 |

Note: While other suppliers such as Clearsynth, Simson Pharma Limited, Lotusfeet Pharma, and Acanthus Research offer related compounds like Bendamustine-d8 Hydrochloride and non-deuterated Dihydroxy Bendamustine, their catalogs did not explicitly list **Dihydroxy Bendamustine-d8** at the time of this guide's compilation. Researchers may consider inquiring with them for custom synthesis options.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Experimental Applications

Dihydroxy Bendamustine-d8 is primarily utilized as an internal standard in analytical methodologies such as liquid chromatography-mass spectrometry (LC-MS) or gas chromatography-mass spectrometry (GC-MS).[\[7\]](#) Its deuteration provides a distinct mass difference from the endogenous or unlabeled analyte, allowing for precise quantification in complex biological matrices. MedChemExpress suggests its utility as a tracer for quantitation during drug development.[\[7\]](#)

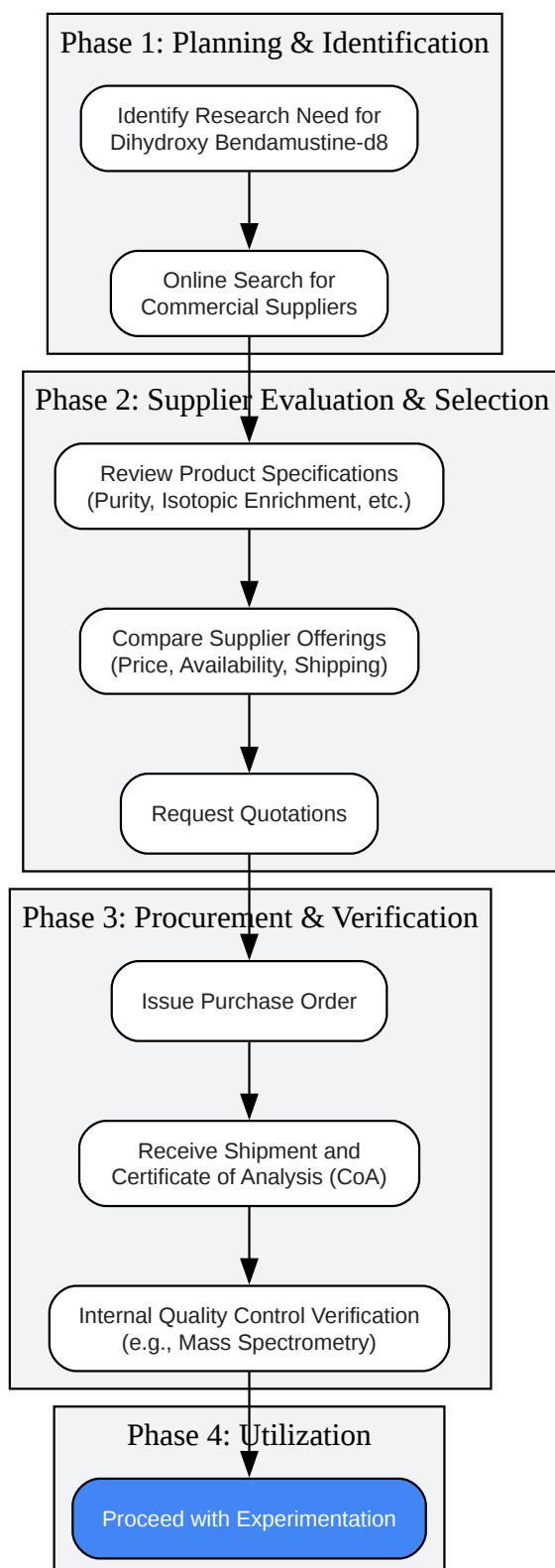
Due to the proprietary nature of commercial chemical synthesis, detailed experimental protocols for the preparation and purification of **Dihydroxy Bendamustine-d8** are not publicly disclosed by suppliers. For its application in quantitative analysis, standard laboratory protocols for the development of internal standard-based assays would be followed. This typically involves:

- **Stock Solution Preparation:** Dissolving the **Dihydroxy Bendamustine-d8** standard in a suitable organic solvent to a known concentration.
- **Working Standard Dilution:** Preparing a series of dilutions from the stock solution to be used for spiking into calibration standards and quality control samples.
- **Sample Preparation:** Incorporating a fixed amount of the **Dihydroxy Bendamustine-d8** internal standard into all samples (standards, QCs, and unknown study samples) prior to extraction.
- **LC-MS/MS Analysis:** Analyzing the processed samples. The analyte (Dihydroxy Bendamustine) and the internal standard (**Dihydroxy Bendamustine-d8**) are monitored using specific mass transitions.
- **Quantification:** Calculating the concentration of the analyte in the unknown samples by comparing the peak area ratio of the analyte to the internal standard against the calibration

curve.

Procurement Workflow

The process of acquiring **Dihydroxy Bendamustine-d8** for research purposes follows a standard procurement workflow for specialized chemical reagents. The logical steps are outlined in the diagram below.



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Phone: (601) 213-4426

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